

Application Notes and Protocols: Van Leusen Reaction with 1-Ethyl-1-tosylmethyl isocyanide

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Compound of Interest

Compound Name: 1-Ethyl-1-tosylmethyl isocyanide

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Introduction

The Van Leusen reaction is a powerful synthetic tool for the one-carbon homologation of ketones to nitriles.^{[1][2][3]} This reaction typically employs tosylmethyl isocyanide (TosMIC), a versatile reagent that enables the transformation of a wide range of carbonyl compounds.^{[1][2][3]} This document provides detailed application notes and protocols for the use of an α -substituted derivative, **1-Ethyl-1-tosylmethyl isocyanide** (also known as 1-tosyl-1-isocyanopropane), in the Van Leusen reaction for the synthesis of α,α -disubstituted nitriles from ketones. The use of this substituted TosMIC derivative allows for the direct introduction of an ethyl group at the α -position of the newly formed nitrile, offering a direct route to more complex nitrile structures.

Reaction Principle and Advantages

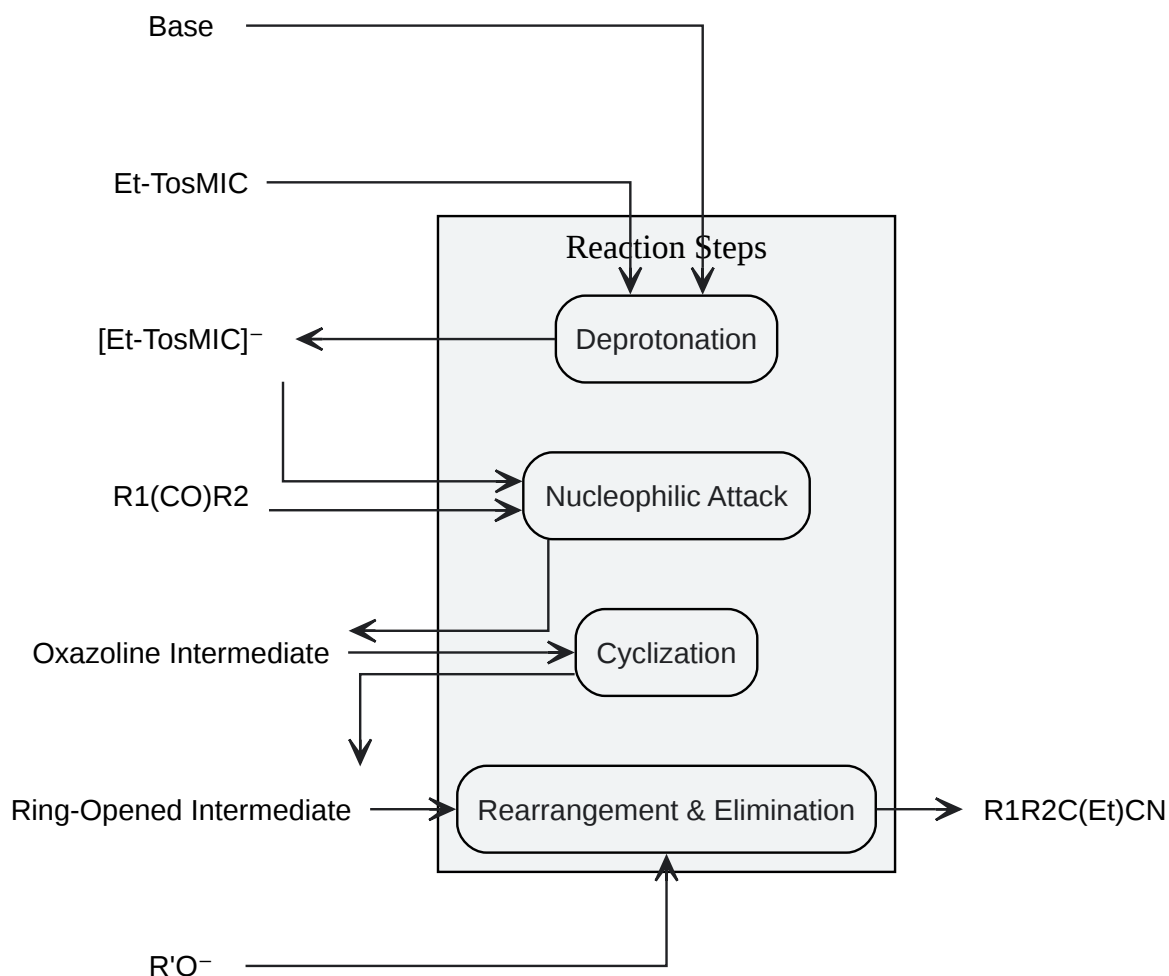
The Van Leusen reaction proceeds through the initial deprotonation of the α -carbon of the TosMIC reagent, followed by nucleophilic attack on the carbonyl carbon of the ketone.^{[2][3]} A subsequent cyclization, rearrangement, and elimination of the tosyl group ultimately yields the nitrile product.^{[2][3]}

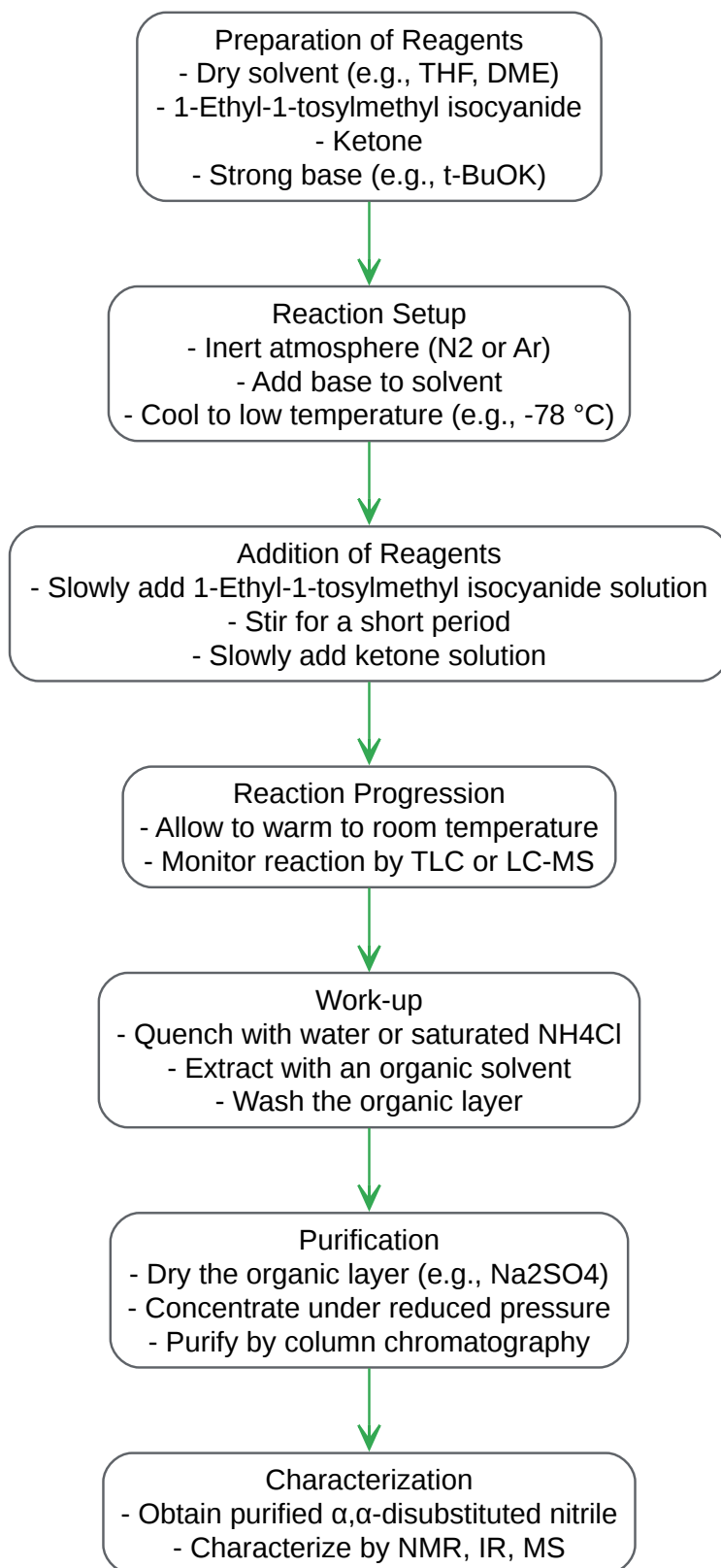
The use of **1-Ethyl-1-tosylmethyl isocyanide** offers several advantages:

- Direct access to α -ethylated nitriles: This reagent provides a straightforward method for the synthesis of nitriles with a quaternary carbon center adjacent to the cyano group.
- Versatility: The reaction is applicable to a variety of ketones, including aliphatic, and aromatic substrates.^[4]
- Mild Reaction Conditions: The reaction can often be carried out under relatively mild conditions.

Reaction Mechanism and Experimental Workflow

The general mechanism for the Van Leusen reaction with **1-Ethyl-1-tosylmethyl isocyanide** is depicted below. The reaction is initiated by the deprotonation of the isocyanide, followed by nucleophilic addition to the ketone. A 5-endo-dig cyclization leads to a five-membered ring intermediate. Tautomerization and subsequent ring-opening, followed by elimination of the tosyl group and hydrolysis, affords the final α,α -disubstituted nitrile.





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References

- 1. Van Leusen Reaction [organic-chemistry.org]
- 2. Van Leusen Reaction | NROChemistry [nrochemistry.com]
- 3. Van Leusen reaction - Wikipedia [en.wikipedia.org]
- 4. Chemistry of sulfonylmethyl isocyanides. 13. A general one-step synthesis of nitriles from ketones using tosylmethyl isocyanide. Introduction of a one-carbon unit [organic-chemistry.org]
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